

# Isopropyl methacrylate structural formula and molecular weight

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## Compound of Interest

Compound Name: Isopropyl methacrylate

Cat. No.: B1583036

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## Isopropyl Methacrylate: Molecular and Structural Data

**Isopropyl methacrylate** is an organic compound with the chemical formula  $C_7H_{12}O_2$ .<sup>[1][2][3]</sup> It is the ester of methacrylic acid and isopropanol.

## Quantitative Molecular Data

The key quantitative properties of **isopropyl methacrylate** are summarized in the table below for ease of reference.

Property	Value	Unit
Molecular Formula	$C_7H_{12}O_2$	
Molecular Weight	128.17	g/mol
Exact Mass	128.17	Da
EC Number	225-094-2	
CAS Number	4655-34-9	

Data sourced from multiple chemical databases.<sup>[1][2][3][4][5][6]</sup>

## Structural Formula

The two-dimensional structural formula of **isopropyl methacrylate** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the bonding within the molecule.

Caption: Structural formula of **Isopropyl Methacrylate**.

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## References

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